

Navigating the Identity of 6-Nitronicotinamide: A Technical Clarification

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Compound of Interest

Compound Name: 6-Nitronicotinamide

Cat. No.: B11771606

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A comprehensive search for "**6-Nitronicotinamide**" has revealed a notable ambiguity in chemical literature and databases. While a direct entry for this specific name, along with its corresponding CAS number and molecular weight, remains elusive, information is readily available for a closely related compound, 6-Nitronicotinic acid. This guide presents the available data for this likely intended compound, alongside details for another related molecule, to provide clarity for researchers, scientists, and drug development professionals.

It is highly probable that inquiries for "**6-Nitronicotinamide**" are referring to 6-Nitronicotinic acid, due to the frequent conflation of the "amide" and "acid" functional groups in nomenclature. This technical guide will therefore focus on the properties and available data for 6-Nitronicotinic acid.

Core Chemical Data

For clarity and ease of comparison, the fundamental chemical properties of 6-Nitronicotinic acid and the related compound, 6-Amino-5-nitronicotinamide, are summarized below.

| Compound Name | CAS Number | Molecular Formula | Molecular Weight (g/mol) |
|-----------------------------|------------------|---|--------------------------|
| 6-Nitronicotinic acid | 33225-73-9[1][2] | C ₆ H ₄ N ₂ O ₄ | 168.11[1][2] |
| 6-Amino-5-nitronicotinamide | 159890-55-8[3] | C ₆ H ₆ N ₄ O ₃ | 182.14[3] |

Experimental Protocols

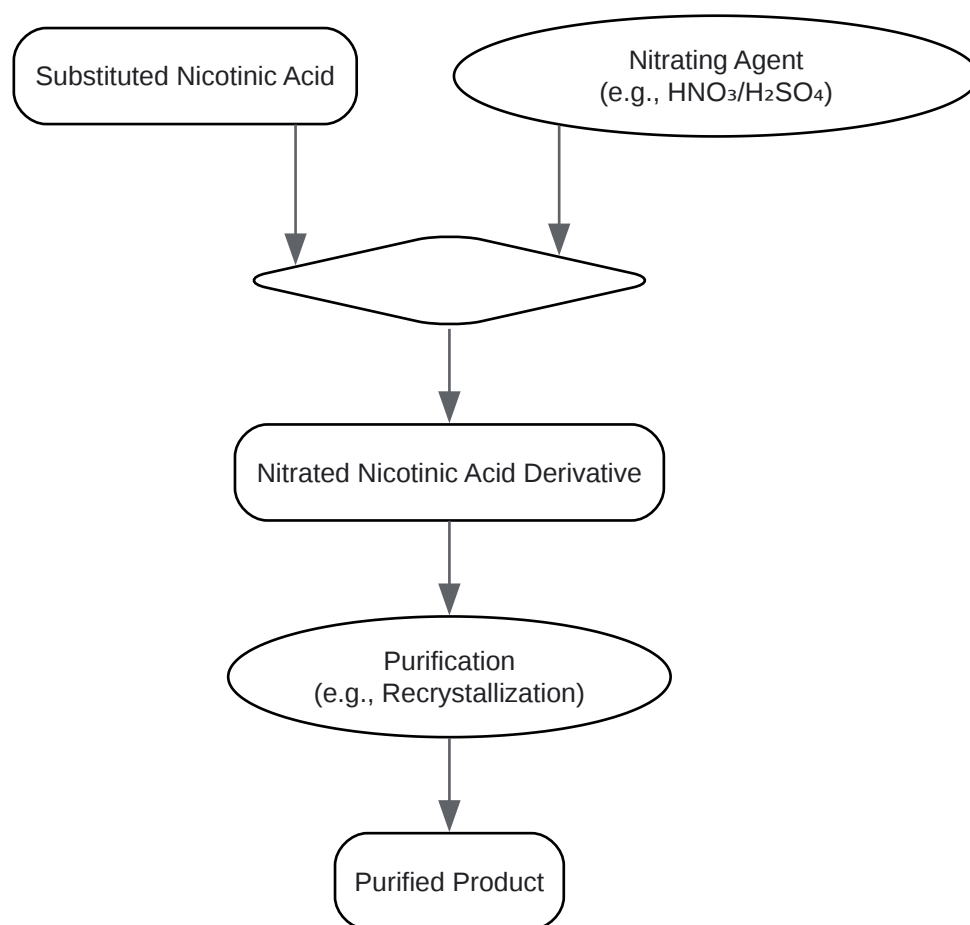
Detailed experimental information, particularly regarding biological applications and signaling pathways for 6-Nitronicotinic acid, is not extensively documented in readily available scientific literature. However, a synthetic protocol for a related compound, 6-Hydroxy-5-nitronicotinic acid, can provide insight into the general class of nitrated pyridine carboxylic acids.

Synthesis of 6-Hydroxy-5-nitronicotinic acid:

A common method involves the nitration of 6-hydroxynicotinic acid. In a typical procedure, 6-hydroxynicotinic acid is reacted with a mixture of concentrated nitric acid and sulfuric acid. The reaction temperature is carefully controlled to facilitate the electrophilic aromatic substitution, leading to the introduction of a nitro group at the 5-position of the pyridine ring[4]. Purification of the resulting product is typically achieved through recrystallization[5].

Logical Relationships in Synthesis

The synthesis of nitrated nicotinic acid derivatives generally follows a logical workflow involving the modification of a precursor molecule. The diagram below illustrates a generalized pathway for the synthesis of a nitrated nicotinic acid derivative from a substituted nicotinic acid precursor.



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A generalized workflow for the synthesis of nitrated nicotinic acid derivatives.

Due to the limited specific information on the biological activity and signaling pathways of 6-Nitronicotinic acid, diagrams illustrating these aspects cannot be provided at this time. Further research into the bioactivity of this particular compound is required to elucidate its mechanisms of action. Researchers interested in this molecule are encouraged to perform experimental studies to determine its biological effects.

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